

Application Notes and Protocols for PTP1B Inhibition Assay Using Guajadial C

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Compound of Interest

Compound Name: *Guajadial C*

Cat. No.: *B1495997*

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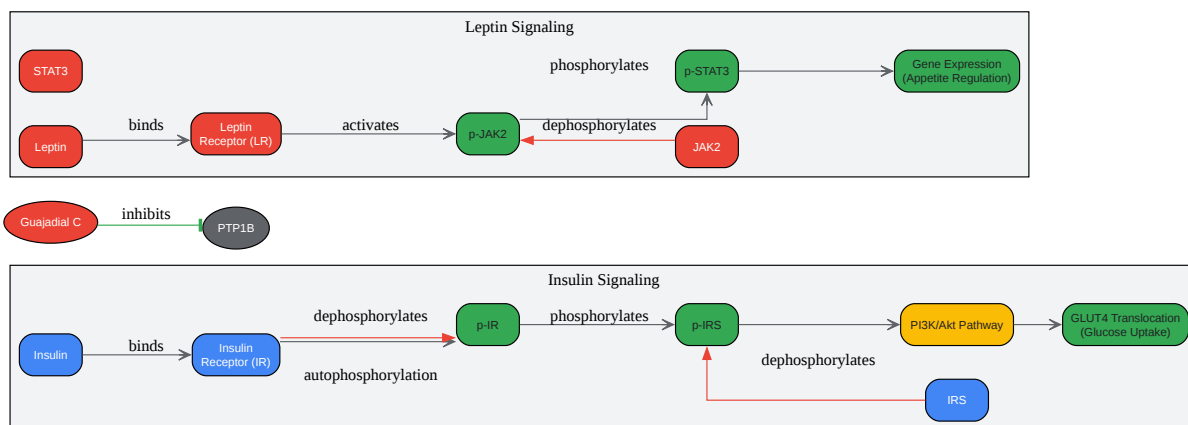
For Researchers, Scientists, and Drug Development Professionals

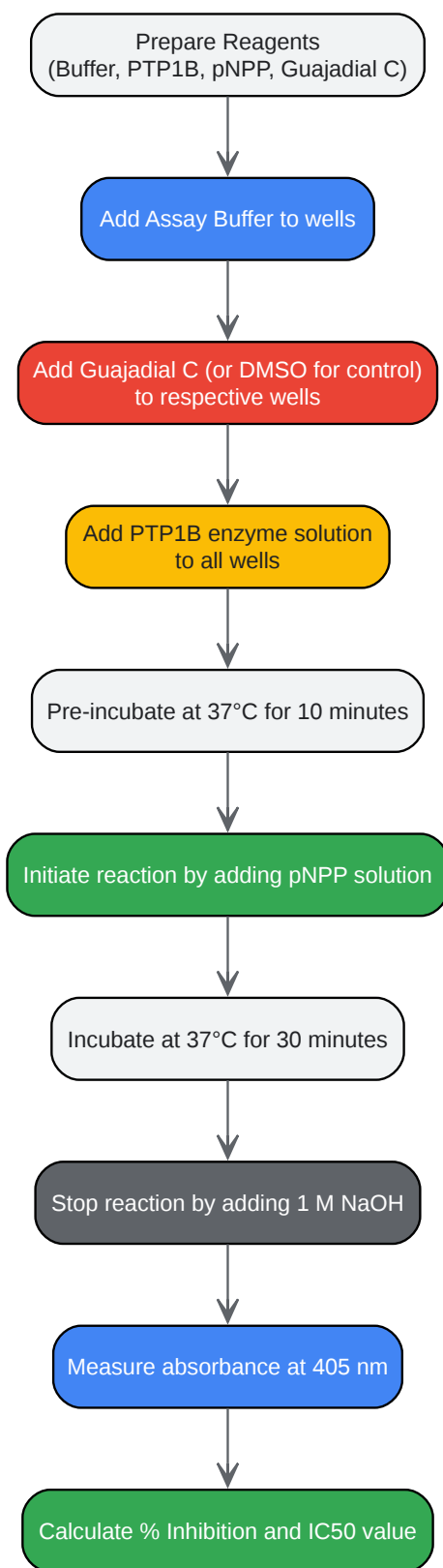
Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator in the insulin and leptin signaling pathways.[1][2] Its overexpression or increased activity is associated with insulin resistance, type 2 diabetes, and obesity. Consequently, the inhibition of PTP1B has emerged as a promising therapeutic strategy for the treatment of these metabolic disorders. Natural products are a rich source of potential PTP1B inhibitors. **Guajadial C**, a meroterpenoid isolated from the leaves of *Psidium guajava*, belongs to a class of compounds that have demonstrated significant PTP1B inhibitory activity. These application notes provide a detailed protocol for evaluating the inhibitory effects of **Guajadial C** on PTP1B and a summary of the inhibitory activities of related compounds from the same source.

PTP1B Signaling Pathway and Inhibition

PTP1B primarily exerts its regulatory function by dephosphorylating the insulin receptor (IR) and insulin receptor substrate (IRS) proteins, as well as Janus kinase 2 (JAK2) in the leptin signaling cascade. This dephosphorylation attenuates the downstream signaling, leading to decreased glucose uptake and increased appetite. Inhibition of PTP1B by a molecule like **Guajadial C** would block this dephosphorylation, thereby enhancing insulin and leptin sensitivity.





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References

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- 2. researchgate.net [researchgate.net]
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